

"Cyclopropanecarboximidamide structural analogs"

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Compound of Interest

Compound Name: Cyclopropanecarboximidamide

CAS No.: 54070-74-5

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An In-Depth Technical Guide to **Cyclopropanecarboximidamide** Structural Analogs: Synthesis, Application, and Preclinical Evaluation

Executive Summary

Cyclopropanecarboximidamide and its structural analogs represent a class of compounds gaining significant traction in modern medicinal chemistry. The unique stereochemical and conformational properties of the cyclopropane ring, combined with the versatile chemistry of the imidamide group, make this scaffold a fertile ground for the development of novel therapeutics. This guide provides a comprehensive overview for researchers and drug development professionals, detailing synthetic strategies, exploring key therapeutic applications with a focus on enzyme inhibition, and outlining a robust workflow for preclinical evaluation. We delve into the causality behind experimental choices, provide detailed, reproducible protocols, and ground all claims in authoritative scientific literature.

Introduction: The Rise of a Privileged Scaffold

The cyclopropane ring is the smallest possible carbocycle and is increasingly utilized in drug design. Its rigid, three-dimensional structure allows it to act as a "bioisostere" for other chemical

groups, such as phenyl rings or gem-dimethyl groups, while introducing unique conformational constraints that can lock a molecule into a bioactive conformation. This often leads to enhanced potency and selectivity for its biological target.

When combined with the carboximidamide functional group—a versatile hydrogen bond donor and acceptor that can engage in crucial interactions with protein active sites—the resulting **cyclopropanecarboximidamide** core becomes a "privileged scaffold." This term refers to molecular frameworks that are capable of binding to multiple, distinct biological targets, making them highly valuable starting points for drug discovery campaigns. This guide will explore the synthesis, derivatization, and application of this promising scaffold.

Synthetic Strategies and Chemical Space Exploration

The generation of a diverse library of analogs is fundamental to exploring the structure-activity relationship (SAR) of the **cyclopropanecarboximidamide** core. The primary strategies involve the synthesis of the core scaffold followed by systematic derivatization.

Core Synthesis: The Pinner Reaction

A reliable and widely used method for synthesizing the core **cyclopropanecarboximidamide** scaffold is the Pinner reaction. This reaction involves the acid-catalyzed addition of an alcohol to a nitrile, followed by treatment with ammonia to form the imidamide.

Experimental Protocol: Synthesis of **Cyclopropanecarboximidamide** Hydrochloride

- **Step 1: Imidate Formation.** To a solution of cyclopropanecarbonitrile (1.0 eq) in anhydrous ethanol (2.0 eq), slowly bubble anhydrous hydrogen chloride (HCl) gas at 0°C.
 - **Causality Note:** The reaction must be kept anhydrous as the intermediate imidate is susceptible to hydrolysis to the corresponding ester. The use of excess ethanol drives the reaction to completion.
- **Step 2: Reaction Monitoring.** Allow the mixture to stir at room temperature for 12-24 hours. Monitor the disappearance of the nitrile starting material by infrared (IR) spectroscopy (disappearance of the C≡N stretch at ~2250 cm⁻¹).

- Step 3: Isolation. Upon completion, the ethyl cyclopropanecarboximidate hydrochloride often precipitates from the solution. The solid can be isolated by filtration, washed with cold diethyl ether, and dried under vacuum.
- Step 4: Amidation. The crude imidate hydrochloride is then dissolved in a solution of ammonia in methanol (e.g., 7N) and stirred at room temperature for 16-48 hours.
 - Causality Note: The use of a high concentration of ammonia is necessary to displace the ethoxy group and form the final amidine product.
- Step 5: Final Product Isolation. The solvent is removed under reduced pressure. The resulting crude solid is then triturated with diethyl ether or recrystallized from an appropriate solvent system (e.g., ethanol/ether) to yield pure **cyclopropanecarboximidamide** hydrochloride.

Strategies for Analog Generation

The true power of this scaffold lies in its potential for derivatization at two key positions: the imidamide nitrogen atoms and the cyclopropane ring itself.

- N-Substitution: The nitrogen atoms of the imidamide can be substituted using various alkylating or acylating agents. This allows for the introduction of diverse functional groups that can probe different pockets of a target's active site, potentially increasing potency or modifying pharmacokinetic properties.
- Ring Substitution: Commercially available or synthetically prepared substituted cyclopropanecarbonitriles can be used as starting materials. This allows for the exploration of how substituents on the cyclopropane ring affect binding and activity. Stereochemistry (cis/trans isomers) on the ring adds another layer of complexity and opportunity for optimization.

Therapeutic Applications & Mechanism of Action: DDAH Inhibition

A prominent and well-studied application of **cyclopropanecarboximidamide** analogs is the inhibition of Dimethylarginine Dimethylaminohydrolase (DDAH). DDAH is a critical enzyme in the nitric oxide (NO) signaling pathway. It metabolizes asymmetric dimethylarginine (ADMA),

an endogenous inhibitor of nitric oxide synthases (NOS).[1][2] By inhibiting DDAH, the concentration of ADMA increases, which in turn reduces the production of NO. This mechanism is of significant therapeutic interest in pathologies characterized by excessive NO production, such as septic shock and certain cancers.[2][3][4]

Structure-Activity Relationship (SAR) of DDAH Inhibitors

The development of potent and selective DDAH inhibitors has been a focus of medicinal chemistry efforts. While many reported inhibitors are arginine-based, the unique structure of **cyclopropanecarboximidamide** offers a novel, non-substrate-like scaffold.[1][5] SAR studies typically involve synthesizing a library of analogs and measuring their inhibitory activity (IC₅₀) against the DDAH enzyme.

Table 1: Illustrative SAR Data for **Cyclopropanecarboximidamide** Analogs as DDAH1 Inhibitors

Compound ID	R1-Substitution (on Cyclopropane)	R2-Substitution (on Imidamide)	IC ₅₀ (μM) for DDAH1
CPD-01	H	H	150
CPD-02	2-methyl (cis)	H	95
CPD-03	2-methyl (trans)	H	120
CPD-04	H	Methyl	75
CPD-05	H	Benzyl	25
CPD-06	2-methyl (cis)	Benzyl	10

Disclaimer: The data in this table is hypothetical and for illustrative purposes to demonstrate SAR principles. Actual values would be derived from experimental assays.

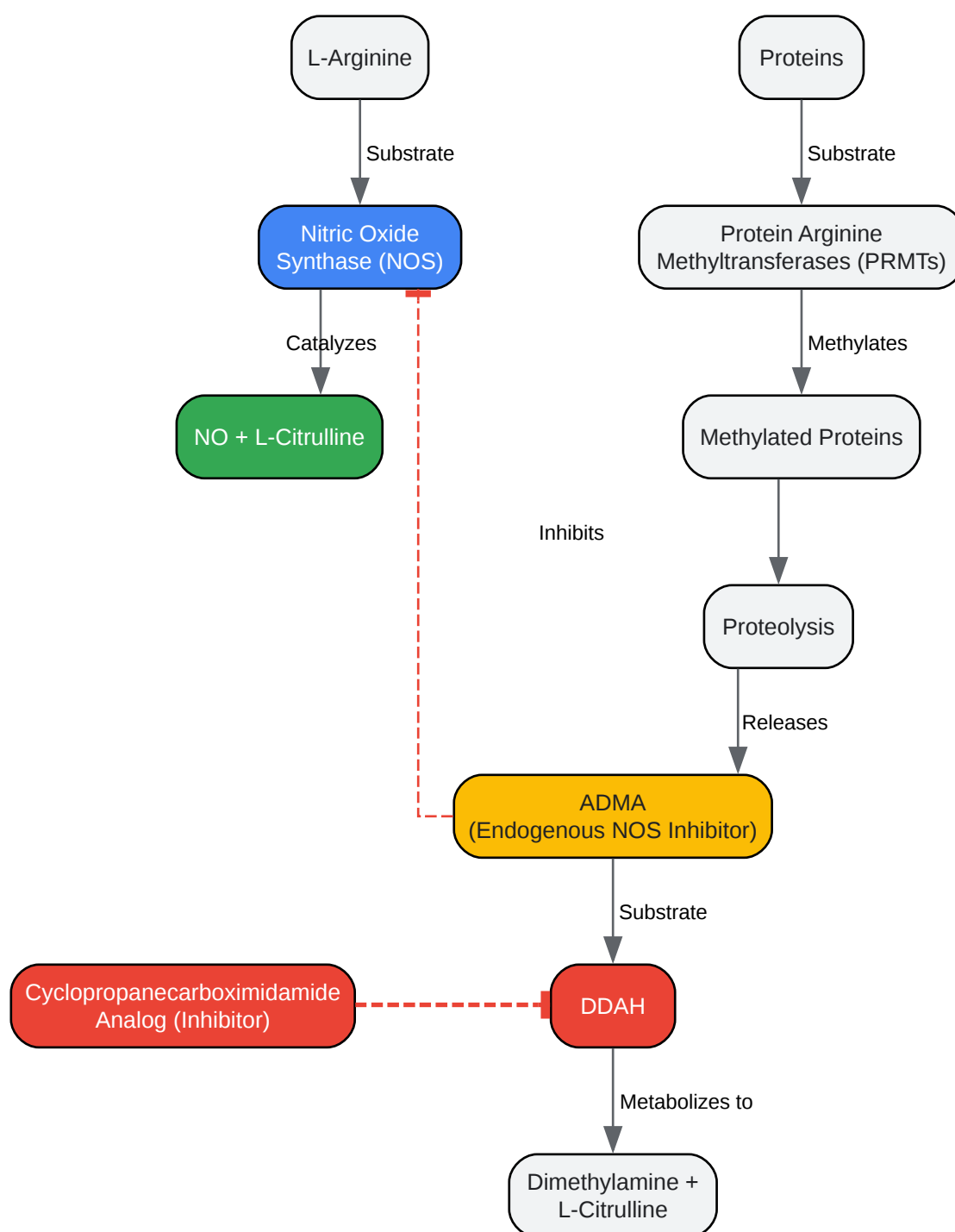
From this illustrative data, several key insights can be drawn:

- **Ring Substitution:** A small alkyl group on the cyclopropane ring (CPD-02 vs. CPD-01) can improve potency. The stereochemistry is also important, with the cis isomer showing slightly better activity than the trans (CPD-02 vs. CPD-03).

- **N-Substitution:** Substitution on the imidamide nitrogen is highly beneficial. A simple methyl group (CPD-04) doubles the activity, while a larger, hydrophobic benzyl group (CPD-05) provides a significant boost in potency.
- **Synergy:** Combining the optimal substitutions from both positions (CPD-06) results in the most potent compound in the series, suggesting that the substitutions at R1 and R2 occupy distinct and complementary pockets in the enzyme's active site.

Mechanism of Action and Signaling Pathway

Cyclopropanecarboximidamide analogs are thought to act as competitive inhibitors of DDAH. The positively charged imidamide group mimics the guanidinium group of the endogenous substrate, ADMA, allowing it to bind to the enzyme's active site. The cyclopropane ring and its substituents then occupy adjacent hydrophobic pockets, anchoring the inhibitor in place.

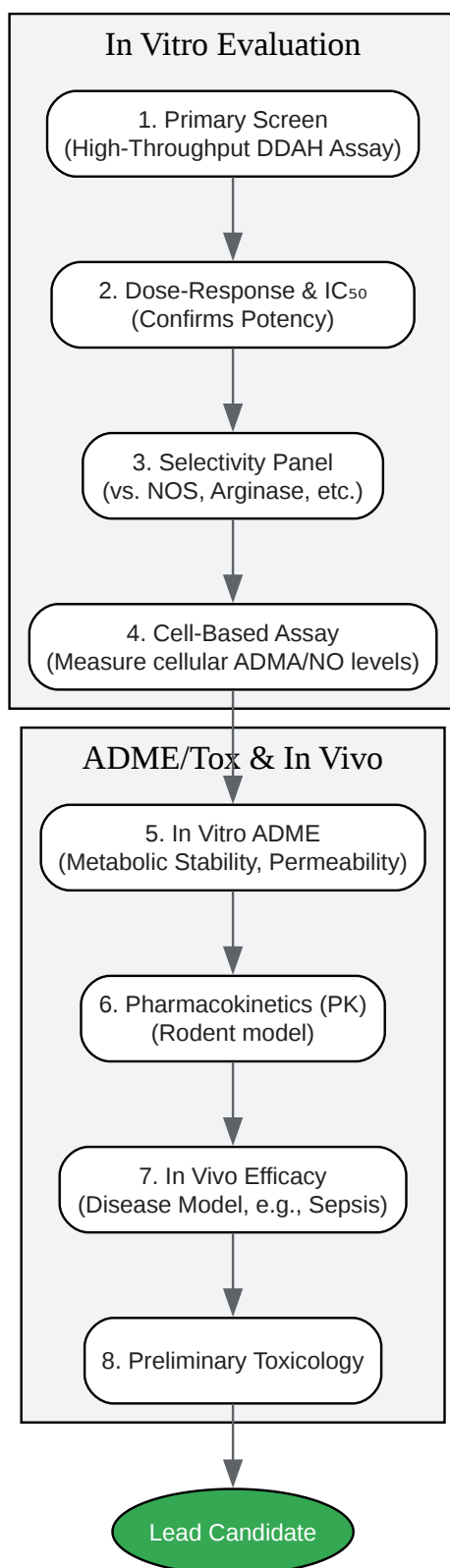


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Caption: DDAH inhibition by **cyclopropanecarboximidamide** analogs.

Preclinical Evaluation Workflow

The path from a promising compound library to a lead candidate involves a systematic and rigorous evaluation process. This workflow is designed to assess potency, selectivity, and drug-like properties.



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Caption: A generalized preclinical workflow for DDAH inhibitors.

Key Experimental Protocol: DDAH1 Inhibition Assay

This is a continuous, spectrophotometric assay used to determine the IC_{50} of inhibitor compounds. It measures the rate of conversion of the substrate, ADMA, to L-citrulline.

Protocol: DDAH1 Enzymatic Assay

- Reagent Preparation:
 - Assay Buffer: 100 mM Tris-HCl, pH 7.4.
 - Enzyme Stock: Recombinant human DDAH1 diluted to a working concentration (e.g., 50 nM) in assay buffer.
 - Substrate Stock: Asymmetric dimethylarginine (ADMA) prepared at 10 mM in water.
 - Inhibitor Stocks: Test compounds dissolved in DMSO to 10 mM, then serially diluted.
- Assay Procedure:
 - Add 50 μ L of assay buffer to the wells of a 96-well UV-transparent plate.
 - Add 1 μ L of inhibitor solution at various concentrations (final DMSO concentration should be $\leq 1\%$). For the control (100% activity), add 1 μ L of DMSO.
 - Add 25 μ L of the DDAH1 enzyme solution to each well and incubate for 15 minutes at 37°C to allow for inhibitor binding.
 - Initiate the reaction by adding 25 μ L of the ADMA substrate solution.
 - Immediately place the plate in a spectrophotometer pre-heated to 37°C.
- Data Acquisition and Analysis:
 - The reaction is monitored by measuring the decrease in absorbance at a specific wavelength, which corresponds to the consumption of ADMA.
 - The initial reaction rates (slopes) are calculated for each inhibitor concentration.

- The percent inhibition is calculated relative to the DMSO control.
- The IC₅₀ value is determined by fitting the percent inhibition versus inhibitor concentration data to a four-parameter logistic equation.
- Self-Validation Note: The assay should include a known, reference DDAH inhibitor as a positive control to validate the assay's performance and ensure consistency between runs.

Challenges and Future Directions

While the **cyclopropanecarboximidamide** scaffold holds great promise, several challenges remain. Achieving high selectivity for DDAH over other related enzymes like nitric oxide synthases is paramount to avoid off-target effects. Furthermore, optimizing the pharmacokinetic properties (absorption, distribution, metabolism, and excretion - ADME) of these compounds is crucial for their successful development into clinical candidates.

The future of this field lies in the use of structure-based drug design, leveraging crystal structures of DDAH in complex with inhibitors to guide the rational design of new, more potent, and selective analogs. Exploring novel substitutions on the cyclopropane ring and the imidamide group will continue to be a fruitful area of research, potentially leading to the discovery of next-generation therapeutics for a range of diseases.

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